

An In-depth Technical Guide to 3-Bromobenzanthrone

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Compound of Interest

Compound Name: 3-Bromobenzanthrone

Cat. No.: B182157

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This technical guide provides a comprehensive overview of **3-Bromobenzanthrone**, a key chemical intermediate. It is intended for researchers, scientists, and professionals in the fields of organic chemistry, materials science, and drug development. This document details the molecule's structure, physical and chemical properties, synthesis protocols, and various applications.

Core Data Summary

The fundamental properties of **3-Bromobenzanthrone** are summarized in the table below, offering a clear comparison of its key quantitative data.

Property	Value	Source(s)
Molecular Formula	C ₁₇ H ₉ BrO	[1][2][3][4][5][6][7][8][9]
Molecular Weight	309.16 g/mol	[1][2][3][4][5][7][9]
CAS Number	81-96-9	[1][2][3][4][5][6][7][8][9]
Appearance	Yellow needle-like crystals or brown to green powder	[8][9]
Melting Point	164-166 °C	[2][8][9]
Boiling Point	~483 °C at 760 mmHg	[2][8][9]
Density	~1.43 - 1.58 g/cm ³	[2][8][9]

Molecular Structure

The chemical structure of **3-Bromobenzanthrone** is depicted in the following diagram.

Caption: Molecular structure of **3-Bromobenzanthrone** ($C_{17}H_9BrO$).

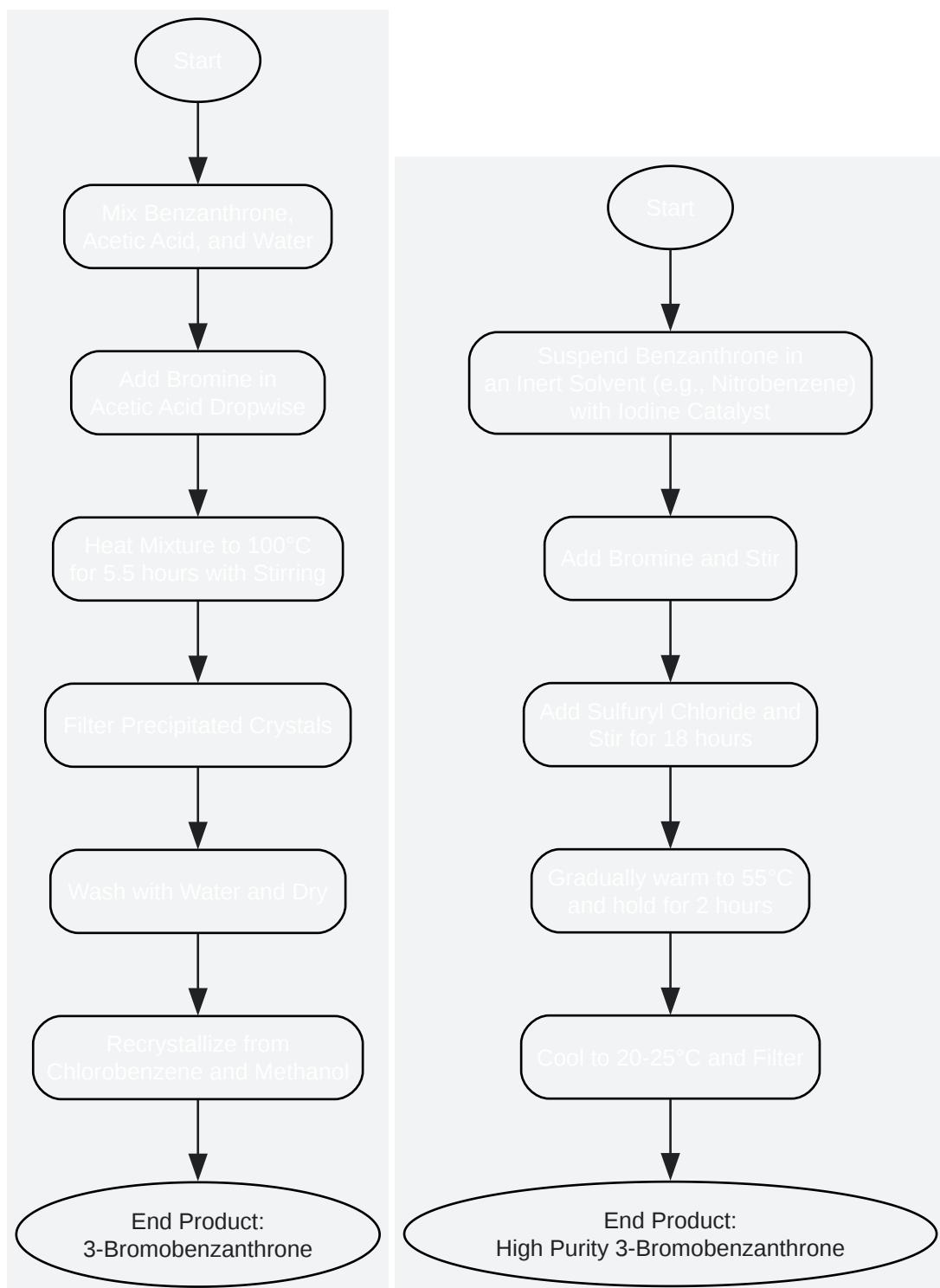
Experimental Protocols: Synthesis

The synthesis of **3-Bromobenzanthrone** is primarily achieved through the bromination of benzanthrone. Below are detailed methodologies from cited sources.

Method 1: Bromination in Acetic Acid[11]

This protocol outlines a direct bromination method using a solution of bromine in acetic acid.

Workflow Diagram:

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